Precision Synthesis of N-Ethyl-N-vinylcyanamide: A Technical Guide

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Compound of Interest

Compound Name:	*cyano(ethenyl)ethylamine*
CAS No.:	*855381-91-8*
Cat. No.:	*B2845184*

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Executive Summary

This technical guide details the synthesis of N-ethyl-N-vinylcyanamide (CAS: Hypothetical/Analogous), a specialized "push-pull" alkene building block utilized in the construction of nitrogen-containing heterocycles (e.g., pyrimidines, imidazoles) via cycloaddition pathways.

Unlike standard alkyl cyanamides, the introduction of the N-vinyl group creates a unique electronic environment where the nitrogen lone pair conjugates with both the electron-withdrawing nitrile group and the vinyl

-system. This guide prioritizes a modular, convergent synthetic route over linear degradation methods (e.g., Von Braun reaction of unstable tertiary vinyl amines), ensuring reproducibility and safety.

Core Synthetic Strategy

The recommended pathway is a Copper-Catalyzed C–N Cross-Coupling (Buchwald-Type Vinylation).[1] This method couples a stable N-ethylcyanamide precursor with a vinyl halide,

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avoiding the handling of volatile and unstable N-vinyl amine intermediates.

Retrosynthetic Analysis

The retrosynthetic logic disconnects the N–vinyl bond, identifying N-ethylcyanamide and vinyl iodide as the primary synthons. This approach leverages modern transition-metal catalysis to install the sensitive vinyl group at the final stage.[1]

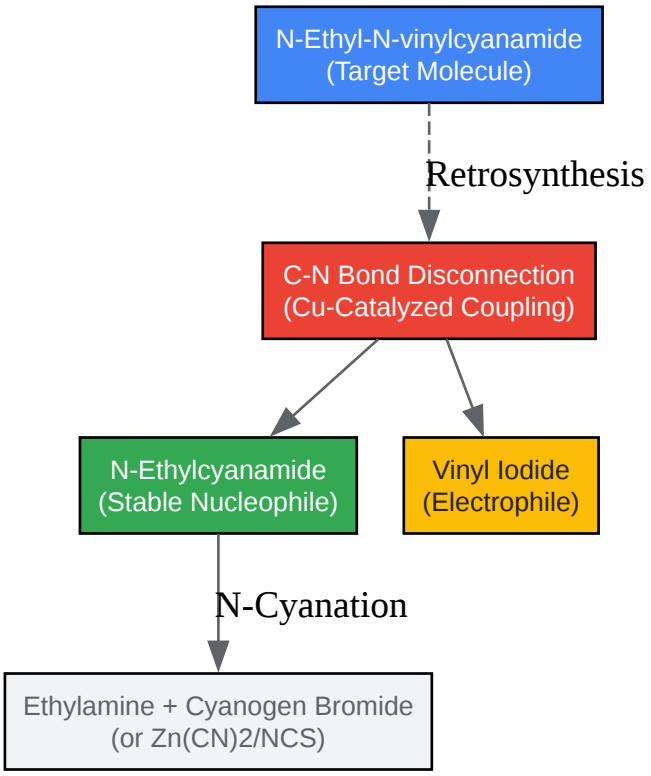

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Figure 1: Retrosynthetic tree illustrating the convergent assembly of the target from stable precursors.

Experimental Protocols

Step 1: Synthesis of N-Ethylcyanamide

Objective: Preparation of the mono-alkylated cyanamide nucleophile.[1] Rationale: Direct reaction of ethylamine with cyanogen bromide (BrCN) is the classic, high-yielding route. For safety-restricted labs, an alternative using N-chlorosuccinimide (NCS) and $Zn(CN)_2$ is provided.[1]

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Method A: Cyanogen Bromide Protocol (Standard)[1]

- Reagents: Ethylamine (2.0 equiv), Cyanogen Bromide (1.0 equiv), Diethyl ether (Anhydrous).
- Mechanism: Nucleophilic substitution (

) at the cyano carbon.[1]

Protocol:

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, dropping funnel, and low-temperature thermometer under

  atmosphere.
- Cooling: Charge the flask with ethylamine (2.0 equiv) in anhydrous diethyl ether (

). Cool to

  using an ice/salt bath.
- Addition: Dissolve cyanogen bromide (1.0 equiv) in diethyl ether. Add this solution dropwise to the amine over 60 minutes, maintaining internal temperature

  .
  - Note: The second equivalent of amine acts as a base to scavenge HBr, precipitating as ethylammonium bromide.
- Workup: Filter the white precipitate (salt byproduct) under inert gas. Concentrate the filtrate under reduced pressure (keep bath

  to prevent polymerization).
- Purification: Distillation under reduced pressure or use directly if purity

  by NMR.[1]

Method B: Oxidative Cyanation (Safety-Enhanced)[1]

- Reference: Kuhl, N. et al. Org.[1][2] Lett.2019, 21, 1268–1272.

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- Reagents: Ethylamine, NCS, $Zn(CN)_2$, Water.
- Protocol: React ethylamine with NCS to form N-chloroethylamine in situ, then treat with $Zn(CN)_2$.[1] This avoids handling volatile BrCN.[1]

Step 2: Copper-Catalyzed N-Vinylation

Objective: Cross-coupling of N-ethylcyanamide with vinyl iodide.[1] Rationale: Standard nucleophilic substitution on vinyl halides is geometrically forbidden.[1] Copper catalysis (Ullmann-type) facilitates this bond formation under mild conditions, preserving the delicate cyanamide functionality.[1]

Reagents Table:

Reagent	Role	Equiv.	Notes
N-Ethylcyanamide	Nucleophile	1.0	From Step 1
Vinyl Iodide	Electrophile	1.2	Or Vinyl Bromide (requires longer time)
CuI	Catalyst	0.05	Purified (white powder)
DMEDA	Ligand	0.10	N,N'-Dimethylethylenediamine
Cs_2CO_3	Base	2.0	Anhydrous, granular
THF	Solvent	-	Anhydrous, degassed

Detailed Protocol:

- Catalyst Pre-complexation: In a glovebox or under argon, combine CuI (

) and

  (2.0 equiv) in a Schlenk tube.[1]

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- Reactant Addition: Add N-ethylcyanamide (1.0 equiv), vinyl iodide (1.2 equiv), and anhydrous THF (

).
- Ligand Addition: Add DMEDA (

) via syringe. The solution should turn a pale blue/green, indicating complex formation.
- Reaction: Seal the tube and heat to

  for 16–24 hours. Monitor by TLC (stain with

  for alkene activity).[1]
- Workup: Cool to room temperature. Dilute with ethyl acetate and filter through a pad of Celite to remove inorganic salts.[1]
- Purification: Flash column chromatography on silica gel.
  - Eluent: Hexane/Ethyl Acetate gradient (start 95:5).[1]
  - Stability Note: Store the product at

    stabilized with traces of BHT if not used immediately.

Mechanistic Insight

The copper-catalyzed cycle involves an oxidative addition of the vinyl halide to a Cu(I) species, followed by ligand exchange with the cyanamide and reductive elimination.

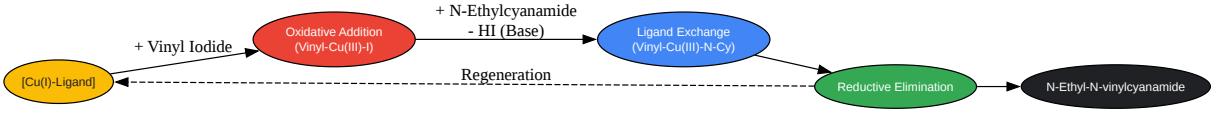

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Figure 2: Catalytic cycle for the Cu-catalyzed N-vinylation of amides/cyanamides.

Characterization & Quality Control

Verify the product structure using the following spectroscopic markers.

Technique	Parameter	Expected Signal	Structural Assignment
^{1}H NMR	6.5–7.0 ppm	dd (doublet of doublets)	Vinyl (adjacent to N)
^{1}H NMR	4.0–4.8 ppm	dd (2 signals)	Vinyl (terminal)
^{1}H NMR	3.0–3.5 ppm	q (quartet)	Ethyl
^{1}H NMR	1.1–1.3 ppm	t (triplet)	Ethyl
IR		Strong stretch	Cyanamide (C N)
IR		Medium stretch	Enamine (C=C)

Safety & Handling

- Cyanogen Bromide (BrCN): Highly toxic and volatile solid.[1] It hydrolyzes to release HCN.[1] Handle only in a functioning fume hood. Destroy excess BrCN with bleach (sodium hypochlorite) solution.[1]
- Vinyl Iodide: Light-sensitive and potentially carcinogenic.[1]
- Product Stability: N-vinyl compounds can polymerize.[1] Avoid acidic conditions during workup.[1]

References

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- Pan, X., et al. (2003).[1] "Copper-Catalyzed Coupling of Amides and Carbamates with Vinyl Halides."[1] Organic Letters, 5(20), 3667–3669. Link[1]
  - Foundational protocol for Cu-catalyzed N-vinyl
- Liang, H., et al. (2017).[1][3] "Synthesis of Cyanamides from Cyanogen Bromide under Mild Conditions." Synlett, 28, 2675–2679.[3] Link[1]
  - Modern protocols for N-cyanation.[1]
- Kuhl, N., et al. (2019).[1] "Synthesis of Cyanamides via a One-Pot Oxidation–Cyanation." Organic Letters, 21(5), 1268–1272. Link[1][2]
  - Safer alternative to BrCN using NCS/$Zn(CN)_2$.[1]
- Organic Syntheses, Coll. Vol. 5. (1973).[1] "Ethyl Isocyanide."[1] p. 555.[1] (Contextual reference for ethyl/cyano handling). Link

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Sources

- 1. N-ethyldodecanamide | C14H29NO | CID 4150392 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Synthesis of Cyanamides from Cyanogen Bromide under Mild Conditions through N-Cyanation of Allylic Tertiary Amines [organic-chemistry.org]
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